

# A Comprehensive Technical Guide to Glipizide-d11: Safety, Handling, and Application

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## Compound of Interest

Compound Name: Glipizide-d11

Cat. No.: B562461

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides essential technical information on **Glipizide-d11**, a deuterated internal standard for the quantification of the anti-diabetic drug Glipizide. This document outlines critical safety data, handling precautions, and the mechanistic action of Glipizide, offering a vital resource for laboratory and drug development settings.

## Core Data Presentation

For ease of reference and comparison, the following tables summarize the key quantitative data for **Glipizide-d11**.

### Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	1189426-07-0	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>21</sub> H <sub>16</sub> D <sub>11</sub> N <sub>5</sub> O <sub>4</sub> S	<a href="#">[1]</a>
Molecular Weight	456.6 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	A solid	<a href="#">[1]</a>
Purity	≥98% deuterated forms (d <sub>1</sub> -d <sub>11</sub> )	<a href="#">[1]</a>
Solubility	DMSO: Slightly soluble, Ethyl Acetate: Slightly soluble	<a href="#">[1]</a>
Melting Point	Undetermined	<a href="#">[3]</a>
Boiling Point	Undetermined	<a href="#">[3]</a>
Stability	≥ 4 years when stored at -20°C	<a href="#">[1]</a>

**Table 2: Toxicological Information**

Data Point	Value	Source
Acute Oral Toxicity (Glipizide)	LD50 > 4 g/kg in all species tested	<a href="#">[4]</a>
Lowest Published Toxic Dose (TDLo) (Glipizide)	379 µg/kg (oral, child)	<a href="#">[5]</a>
Germ Cell Mutagenicity	Suspected of causing genetic defects (Category 2)	<a href="#">[3]</a>
Reproductive Toxicity	Suspected of damaging fertility or the unborn child (Category 2)	<a href="#">[3]</a>
Skin Sensitization	May cause an allergic skin reaction (Category 1)	<a href="#">[6]</a>

## Handling and Safety Precautions

**Glipizide-d11** is intended for research use only and is not for human or veterinary use.[1] Adherence to proper laboratory safety protocols is essential when handling this compound.

Engineering Controls: Handle in a well-ventilated space, preferably within a fume hood or under a dust control hood.[7] Ensure adequate ventilation to minimize exposure.[6]

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or glasses.[8]
- Hand Protection: Use protective gloves, such as nitrile or neoprene gloves.[7]
- Skin and Body Protection: Wear a lab coat or other suitable protective clothing.[6]
- Respiratory Protection: In case of insufficient ventilation, wear suitable respiratory equipment, such as a P3 filter respirator.[6][7]

General Hygiene Measures: Wash hands thoroughly after handling.[6] Do not eat, drink, or smoke when using this product.[6] Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.[6]

First Aid Measures:

- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing. Seek medical attention if symptoms occur.[7][8]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. If skin irritation or a rash occurs, seek medical advice.[7][8]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[7][8]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a physician.[7][8]

Storage and Disposal: Store in a tightly closed container at -20°C.[1] Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[8] Do not allow the substance to enter sewers or surface/ground water.[3]

## Mechanism of Action: Signaling Pathway

Glipizide, and by extension its deuterated form, primarily functions by stimulating insulin release from pancreatic  $\beta$ -cells.[9][10] This action is mediated through the inhibition of ATP-sensitive potassium (K-ATP) channels in the  $\beta$ -cell membrane.[11][12] The following diagram illustrates this signaling pathway.



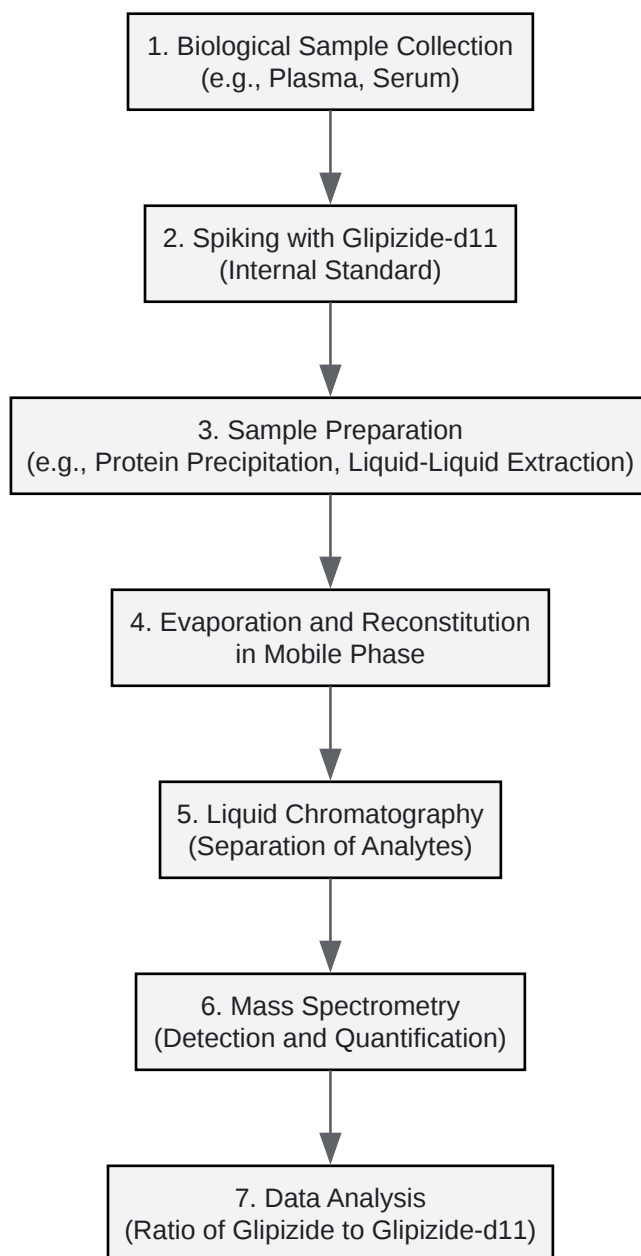
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Glipizide's mechanism of action in pancreatic  $\beta$ -cells.

## Experimental Protocols

**Glipizide-d11** is primarily utilized as an internal standard for the quantification of Glipizide in biological samples by methods such as gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).[1] While specific, detailed experimental protocols are often developed and validated in-house by individual research laboratories, the general workflow for such an analysis is outlined below.

## General Workflow for Quantification of Glipizide using Glipizide-d11 by LC-MS



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A typical workflow for LC-MS quantification.

#### Methodology Outline:

- **Standard Preparation:** Prepare a series of calibration standards containing known concentrations of Glipizide and a fixed concentration of **Glipizide-d11**.
- **Sample Preparation:**

- Thaw biological samples (e.g., plasma, serum).
- Aliquot a specific volume of the sample.
- Add a precise amount of **Glipizide-d11** internal standard solution.
- Perform an extraction procedure to remove proteins and other interfering substances. This may involve protein precipitation with a solvent like acetonitrile or a liquid-liquid extraction.
- Centrifuge the samples to pellet any precipitate.
- Transfer the supernatant to a clean tube.
- Evaporate the solvent under a stream of nitrogen.
- Reconstitute the dried extract in the mobile phase used for the LC separation.
- LC-MS/MS Analysis:
  - Inject the prepared samples and calibration standards into the LC-MS/MS system.
  - Separate Glipizide and **Glipizide-d11** from other components using a suitable analytical column (e.g., a C18 column).
  - Detect and quantify the parent and daughter ions of both Glipizide and **Glipizide-d11** using multiple reaction monitoring (MRM) mode.
- Data Analysis:
  - Construct a calibration curve by plotting the peak area ratio of Glipizide to **Glipizide-d11** against the concentration of the calibration standards.
  - Determine the concentration of Glipizide in the unknown samples by interpolating their peak area ratios from the calibration curve.

This guide provides a foundational understanding of the safety, handling, and application of **Glipizide-d11** for research professionals. Always refer to the most current Safety Data Sheet

provided by the supplier before use and ensure all laboratory activities are conducted in accordance with established safety protocols.

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